

N-Boc-m-phenylenediamine: A Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: **N-Boc-m-phenylenediamine**

Cat. No.: **B152999**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **N-Boc-m-phenylenediamine** (tert-butyl (3-aminophenyl)carbamate), a key intermediate in pharmaceutical and chemical synthesis. Adherence to the following protocols and safety measures is crucial for the protection of laboratory personnel and the integrity of experimental outcomes.

Chemical Identification and Physical Properties

N-Boc-m-phenylenediamine, with the CAS number 68621-88-5, is a mono-protected aromatic diamine.^[1] The tert-butyloxycarbonyl (Boc) protecting group allows for selective reactions at the unprotected amine, making it a versatile building block in organic synthesis.^[2]

Table 1: Physicochemical Properties of **N-Boc-m-phenylenediamine**^[3]

Property	Value
Molecular Formula	C ₁₁ H ₁₆ N ₂ O ₂
Molecular Weight	208.26 g/mol
Appearance	White to off-white or gray to brown powder/crystal
Melting Point	109-110 °C
Boiling Point	295.1 ± 23.0 °C (Predicted)
Density	1.152 ± 0.06 g/cm ³ (Predicted)
Solubility	Slightly soluble in methanol
Flash Point	132.3 ± 22.6 °C

Hazard Identification and Toxicological Profile

N-Boc-m-phenylenediamine is classified as harmful if swallowed and causes serious eye irritation.^[3] While specific toxicological data for the N-Boc protected form is limited, the parent compound, m-phenylenediamine, is known to have genotoxic potential.^[4] Aromatic amines as a class are known to pose health risks, including carcinogenicity and mutagenicity, and are readily absorbed through the skin.^{[5][6]}

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed
Serious eye damage/eye irritation	2	H319: Causes serious eye irritation

No specific signaling pathways associated with the toxicity of **N-Boc-m-phenylenediamine** have been identified in the reviewed literature. The primary health concerns are based on the general reactivity of aromatic amines and the known hazards of the parent compound, m-phenylenediamine.

Personal Protective Equipment (PPE) and Engineering Controls

Due to the hazardous nature of **N-Boc-m-phenylenediamine** and related aromatic amines, stringent adherence to safety protocols is mandatory.[7][8][9]

Table 3: Recommended Personal Protective Equipment[1]

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.	Protects against splashes and dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact and absorption.
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes.	Minimizes skin exposure.
Respiratory Protection	NIOSH-approved N95 dust mask or higher.	Required when handling the powder outside of a fume hood to prevent inhalation.

All handling of **N-Boc-m-phenylenediamine** should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood to minimize inhalation exposure.[9]

Safe Handling, Storage, and Spill Response

Handling:

- Avoid contact with skin, eyes, and clothing.[9]
- Do not breathe dust.[1]
- Wash hands thoroughly after handling.[1]
- Use only in a well-ventilated area, such as a chemical fume hood.[9]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[7\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.

Spill Response:

- Minor Spills: Carefully sweep up the solid material, avoiding dust generation. Place in a sealed container for disposal. Clean the spill area with a suitable solvent.
- Major Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains. Follow institutional procedures for large chemical spills.

Experimental Protocols

The following are representative protocols for the synthesis and use of **N-Boc-m-phenylenediamine**. These should be adapted to specific experimental requirements and performed with all necessary safety precautions.

Synthesis of N-Boc-m-phenylenediamine

This protocol describes the synthesis of **N-Boc-m-phenylenediamine** via the reduction of tert-butyl (3-nitrophenyl)carbamate.[\[2\]](#)

Materials:

- tert-butyl (3-nitrophenyl)carbamate
- Methanol (MeOH)
- 10% Palladium on carbon (Pd/C)
- Hydrogen gas (H₂)
- Inert gas (e.g., Nitrogen or Argon)
- Standard laboratory glassware and filtration apparatus

Procedure:

- Dissolve tert-butyl (3-nitrophenyl)carbamate in methanol in a reaction vessel.
- Carefully add 10% Pd/C catalyst to the solution.
- Purge the reaction vessel with an inert gas, then introduce hydrogen gas.
- Stir the reaction mixture at room temperature under a hydrogen atmosphere until the reaction is complete (monitoring by TLC or LC-MS is recommended).
- Once the reaction is complete, carefully filter the mixture to remove the Pd/C catalyst.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by a suitable method, such as column chromatography, to yield **N-Boc-m-phenylenediamine**.

General Protocol for Amide Coupling using N-Boc-m-phenylenediamine

This protocol outlines a general procedure for coupling a carboxylic acid to the free amine of **N-Boc-m-phenylenediamine**.

Materials:

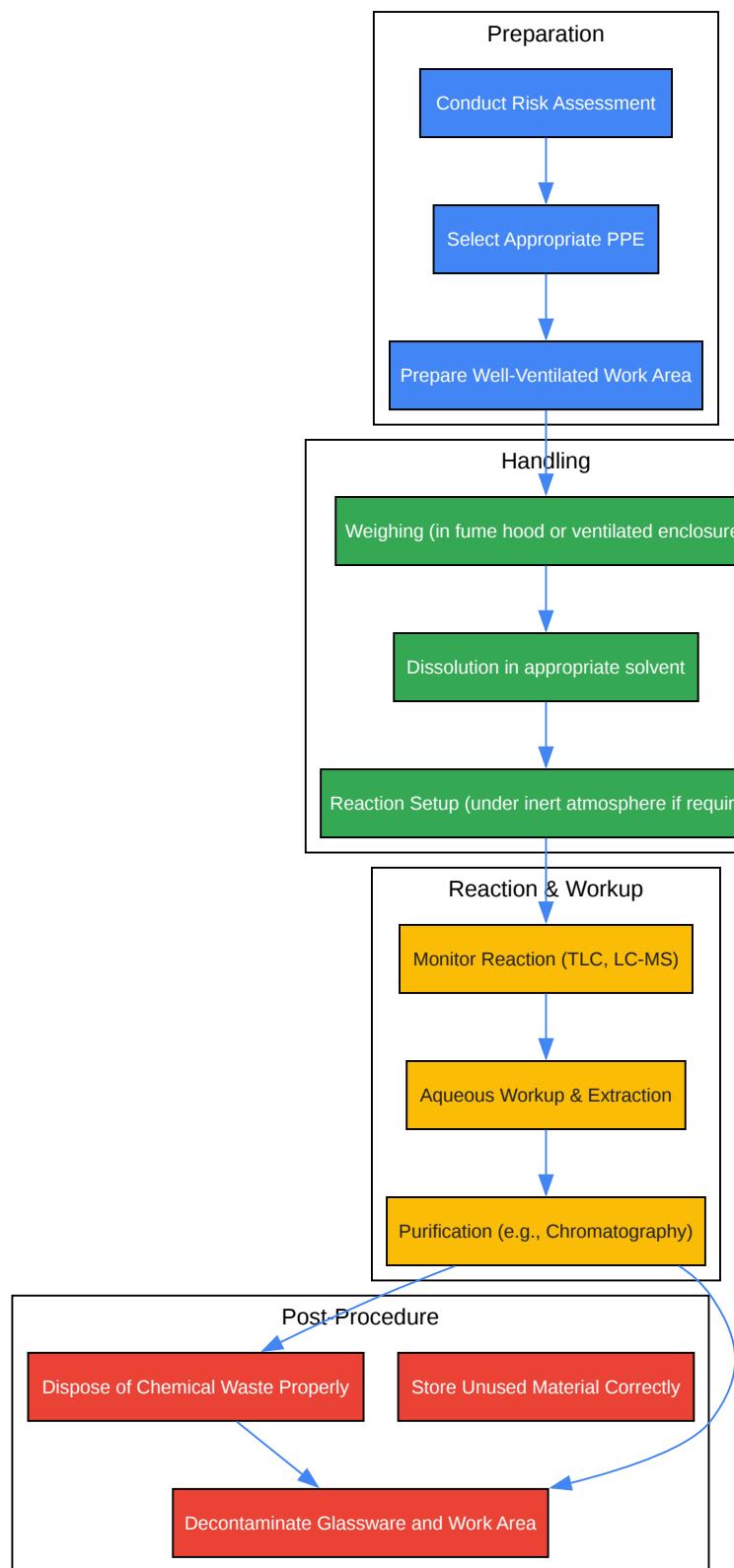
- **N-Boc-m-phenylenediamine**
- Carboxylic acid
- Coupling agent (e.g., HATU, HBTU)
- Amine base (e.g., DIPEA, triethylamine)
- Anhydrous solvent (e.g., DMF, DCM)
- Standard laboratory glassware and purification supplies

Procedure:

- In a dry reaction flask under an inert atmosphere, dissolve the carboxylic acid in the anhydrous solvent.
- Add the coupling agent and the amine base to the solution and stir for a few minutes to activate the carboxylic acid.
- Add a solution of **N-Boc-m-phenylenediamine** in the anhydrous solvent to the reaction mixture.
- Stir the reaction at room temperature until completion, monitoring by TLC or LC-MS.
- Upon completion, quench the reaction and perform an appropriate aqueous workup.
- Extract the product with a suitable organic solvent.
- Dry the combined organic layers over an anhydrous drying agent, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography or recrystallization.

Logical Workflow for Safe Handling and Use

The following diagram illustrates a logical workflow for the safe handling and utilization of **N-Boc-m-phenylenediamine** in a research setting.



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